

Technical Support Center: Reboxetine in DMSO for In Vitro Experiments

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Compound of Interest

Compound Name: *Reboxetine*

Cat. No.: *B1679249*

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This guide provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **reboxetine** in Dimethyl Sulfoxide (DMSO) for in vitro experimental use. It includes quantitative data, detailed protocols, and troubleshooting solutions to ensure reliable and reproducible results.

Reboxetine (Mesylate) Properties: Solubility and Stability

Proper preparation and storage of **reboxetine** stock solutions are critical for maintaining the compound's integrity. The following table summarizes key quantitative data regarding its solubility in DMSO and recommended storage conditions.

Parameter	Solvent	Value	Notes
Solubility	DMSO	~20 mg/mL	Standard solubility.[1]
DMSO	Up to 100 mg/mL (244.20 mM)	Requires sonication to achieve this higher concentration.[2]	
DMSO	>10 mg/mL	Confirmed by multiple suppliers.	
Long-Term Storage (Solid)	-	≥ 2 years at -20°C	Store the crystalline solid as supplied.[1]
Stock Solution Stability	DMSO	Up to 6 months at -80°C	Store in sealed vials, protected from moisture.[2]
DMSO	Up to 1 month at -20°C	Store in sealed vials, protected from moisture.[2]	
Aqueous Solution Stability	Aqueous Buffer	Not recommended for > 1 day	Prepare fresh dilutions from DMSO stock for each experiment.[1]

Experimental Protocols

Protocol 1: Preparation of a Reboxetine Stock Solution in DMSO

This protocol details the steps for preparing a concentrated stock solution of **reboxetine** mesylate in DMSO.

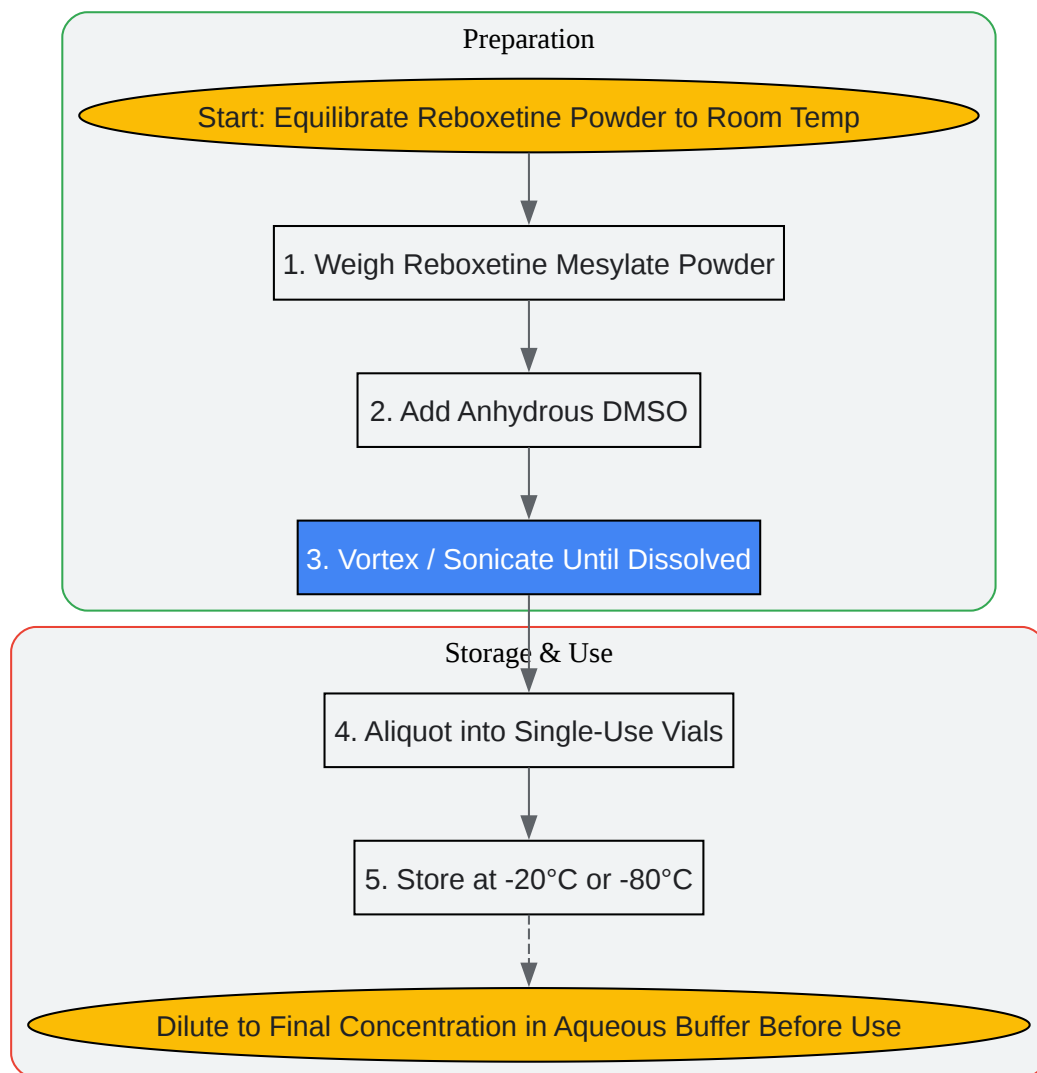
Materials:

- **Reboxetine** mesylate (crystalline solid)
- Anhydrous/molecular sieve-dried DMSO

- Sterile, amber glass or polypropylene vials
- Calibrated balance
- Vortex mixer and/or sonicator

Procedure:

- Equilibrate: Allow the vial of **reboxetine** mesylate powder to reach room temperature before opening to prevent condensation of atmospheric moisture.
- Weigh: Accurately weigh the desired amount of **reboxetine** mesylate powder.
- Add Solvent: Add the calculated volume of high-purity DMSO to the powder to achieve the desired concentration (e.g., for a 10 mg/mL solution, add 1 mL of DMSO to 10 mg of **reboxetine**).
- Dissolve:
 - Cap the vial tightly and vortex thoroughly.
 - If the solid does not fully dissolve, sonicate the solution in a water bath for several minutes.[\[3\]](#)
 - Gentle warming (up to 37°C) can also be applied briefly to aid dissolution.[\[3\]](#)
- Aliquot: Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile, tightly sealed vials to minimize freeze-thaw cycles and moisture exposure.[\[4\]](#)
- Store: Store the aliquots under the recommended conditions (-20°C for short-term or -80°C for long-term storage).[\[2\]](#)



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Workflow for preparing and storing **reboxetine** stock solution.

Troubleshooting Guide & FAQs

A list of frequently asked questions and troubleshooting tips for common issues encountered during experiments.

Q1: My **reboxetine** powder is not dissolving completely in DMSO at room temperature. What should I do?

A1: This can happen, especially when preparing higher concentration solutions. Try the following steps:

- Vortex: Ensure the solution has been vortexed vigorously for at least 2 minutes.
- Sonicate: Use a bath sonicator to break up any remaining solid particles. This is often necessary to reach higher concentrations like 100 mg/mL.[\[2\]](#)
- Warm Gently: Briefly warm the solution in a water bath set to 37°C. This can significantly improve solubility. Do not overheat, as it may affect compound stability.[\[3\]](#)
- Check Solvent Quality: Ensure you are using anhydrous (dry) DMSO. DMSO is highly hygroscopic and absorbed water can reduce the solubility of some compounds.[\[4\]](#)

Q2: My **reboxetine** precipitated after I diluted the DMSO stock with my aqueous cell culture medium. How can I fix this?

A2: This is a common occurrence when a compound is highly soluble in an organic solvent but poorly soluble in an aqueous medium. The key is to avoid shocking the compound with a sudden solvent change.

- Re-dissolve: Most precipitates will re-dissolve with gentle vortexing or by incubating the diluted solution at 37°C for a few minutes. Ensure the solution is clear before adding it to your cells.[\[3\]](#)
- Dilution Method: Instead of adding the DMSO stock directly to a large volume of media, try adding the media to the DMSO stock dropwise while vortexing. This gradual change in solvent polarity can sometimes prevent precipitation.

- Final DMSO Concentration: Ensure the final concentration of DMSO in your in vitro assay is low (typically <0.5%), as higher concentrations can have physiological effects on cells.[1]
- Lower Stock Concentration: If precipitation persists, consider preparing a less concentrated DMSO stock and adding a slightly larger volume to your media, while still keeping the final DMSO percentage within an acceptable range.

Q3: How should I store my **reboxetine** DMSO stock solution to ensure its stability?

A3: For maximum stability:

- Long-Term: Store aliquots at -80°C for up to 6 months.[2]
- Short-Term: Store at -20°C for up to 1 month.[2]
- Minimize Freeze-Thaw Cycles: Prepare single-use aliquots to avoid repeated freezing and thawing, which can degrade the compound over time. While some studies show many compounds are resistant to freeze-thaw cycles, aliquoting is a best practice.[5][6]
- Protect from Moisture: Use vials with tight-sealing caps and ensure they are properly closed. Use anhydrous DMSO for preparation.

Q4: The vial of **reboxetine** powder I received appears to be empty. What should I do?

A4: If the product is supplied in a small quantity (e.g., a few milligrams), it may appear as a very thin film or a small amount of crystalline dust on the walls or bottom of the vial. This is normal. Proceed with the protocol by adding your calculated volume of solvent directly to the vial to dissolve the entire contents.[3]

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